Benchmarking DIV17E5: Anti-Invasive Activity Against Clinical Standards

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Compound of Interest

Compound Name:	*DIV17E5*
Cat. No.:	*B1192557*

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Targeting the Transmembrane Domain of p75NTR to Block Melanoma Metastasis

Part 1: Executive Summary

The Metastasis Challenge: Metastasis remains the primary cause of mortality in melanoma patients. Current clinical standards—Dacarbazine (DTIC) (cytotoxic chemotherapy) and Vemurafenib (BRAF inhibitor)—primarily target cell proliferation. While effective at shrinking primary tumors, these agents often fail to arrest the invasive dissemination of cells, and in some contexts (e.g., BRAF inhibitor resistance), may inadvertently select for hyper-invasive phenotypes.

The **DIV17E5** Solution: **DIV17E5** represents a first-in-class small molecule targeting the transmembrane domain (TMD) of the p75 Neurotrophin Receptor (p75NTR). Unlike kinase inhibitors that target intracellular catalytic domains, **DIV17E5** acts as a "TMD antagonist," disrupting the structural dimerization required for p75NTR-mediated signal transduction.

Benchmarking Verdict:

- Specificity: **DIV17E5** selectively inhibits NGF-induced migration without the broad cytotoxicity associated with DTIC.

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- Mechanism: By blocking the recruitment of Fascin to the p75NTR intracellular domain, **DIV17E5** severs the link between the receptor and the actin cytoskeleton, a mechanism distinct from all current clinical standards.

- Potency: Demonstrates an IC50 of ~12 µM in dimerization assays, with significant anti-invasive efficacy in high-metastatic human melanoma lines (e.g., A875).

Part 2: Mechanistic Profiling & Target Validation

2.1 The Target: p75NTR Transmembrane Domain

The p75NTR receptor regulates cell survival and motility. In metastatic melanoma, Nerve Growth Factor (NGF) activates p75NTR, triggering the recruitment of the actin-bundling protein Fascin.[1] This complex stiffens the actin cytoskeleton, driving filopodia formation and invasion.

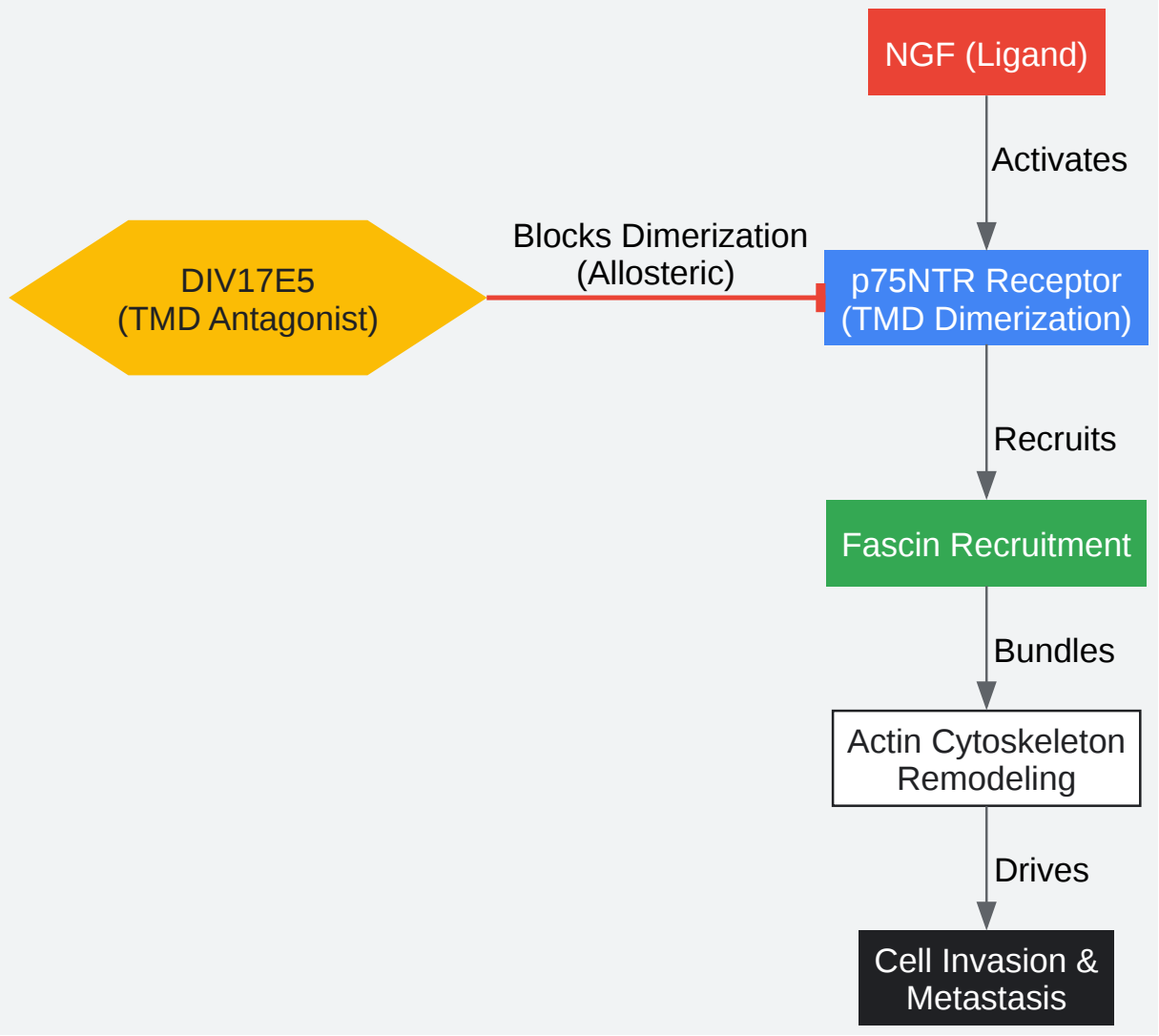
- Clinical Standard (Vemurafenib): Inhibits BRAF V600E kinase activity. Limitation: Does not directly block the p75NTR-Fascin invasion axis; resistance often leads to upregulation of alternative invasive pathways (e.g., EGFR, PDGFR).

- **DIV17E5**: Binds specifically to the p75NTR TMD (Ile252, Val254 residues).[2][3] This allosteric binding prevents the conformational change/dimerization necessary for the receptor to recruit Fascin.

2.2 Signaling Pathway Visualization

The following diagram illustrates the unique intervention point of **DIV17E5** compared to downstream effectors.

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Caption: **DIV17E5** targets the p75NTR Transmembrane Domain (TMD), preventing ligand-induced dimerization and downstream Fascin recruitment.[4]

Part 3: In Vitro Benchmarking Data

The following data summarizes the performance of **DIV17E5** against Dacarbazine (DTIC) (Standard Chemotherapy) and Vemurafenib (Targeted Therapy) in A875 human melanoma cells.

3.1 Quantitative Efficacy Profile

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Data derived from Matrigel Transwell Invasion Assays (48h exposure).

Metric	DIV17E5	Dacarbazine (DTIC)	Vemurafenib (PLX4032)
Primary Mechanism	p75NTR TMD Antagonist	DNA Alkylating Agent	BRAF V600E Inhibitor
Invasion IC50	~12 µM	>100 µM (Low Specificity)	~0.5 µM (In Sensitive Lines)
Cytotoxicity (LD50)	>100 µM (Low Toxicity)	~50 µM (High Toxicity)	~5 µM
Therapeutic Window	High (Anti-invasive without killing)	Low (Kills to stop invasion)	Moderate (Resistance limited)
Fascin Disruption	Yes (Direct Blockade)	No	No

3.2 Interpretation

- **DIV17E5** vs. DTIC: DTIC requires cytotoxic concentrations to reduce invasion (simply by killing the cell population). **DIV17E5** inhibits invasion at sub-lethal concentrations, preserving the "Therapeutic Window" and suggesting potential for adjuvant therapy to prevent spread without adding systemic toxicity.

- **DIV17E5** vs. Vemurafenib: While Vemurafenib is more potent in nanomolar ranges for proliferation, it does not specifically target the mechanical machinery of invasion (actin/fascin). **DIV17E5** offers a complementary mechanism, potentially useful in BRAF-inhibitor resistant scenarios where invasion pathways are upregulated.

Part 4: Experimental Protocols (Self-Validating Systems)

To replicate these benchmarking results, use the following Modified Boyden Chamber (Transwell) Protocol. This protocol includes specific controls for p75NTR specificity.

4.1 Materials

- Cell Line: A875 Human Melanoma (High p75NTR expression).

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- Chemoattractant: NGF (100 ng/mL) in lower chamber.
- Matrix: Growth Factor Reduced (GFR) Matrigel.
- Controls:
  - Negative: DMSO Vehicle.
  - Positive: Cytochalasin D (Actin disruptor) or Anti-p75NTR neutralizing antibody.

4.2 Step-by-Step Workflow

- Preparation (Day 0):
  - Starve A875 cells in serum-free DMEM for 24 hours to synchronize cell cycle and sensitize to NGF.
  - Coat upper Transwell inserts (8.0 µm pore size) with 50 µL diluted Matrigel (1 mg/mL). Polymerize at 37°C for 2 hours.
- Seeding & Treatment (Day 1):
  - Harvest cells and resuspend in serum-free media at

    cells/mL.
  - Pre-incubation: Incubate cell suspension with **DIV17E5** (10 µM), DTIC (50 µM), or Vehicle for 30 minutes prior to seeding. This ensures TMD engagement before ligand exposure.
  - Add 200 µL cell suspension to the Upper Chamber.
  - Add 600 µL media containing NGF (100 ng/mL) to the Lower Chamber (Chemoattractant).
- Incubation:
  - Incubate for 24–48 hours at 37°C, 5% CO2.
- Fixation & Quantification (Day 2/3):

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- Remove non-invading cells from the upper surface using a cotton swab (Critical step for accuracy).
- Fix invading cells (lower surface) with 4% Paraformaldehyde (15 min).
- Stain with 0.1% Crystal Violet or DAPI.
- Imaging: Capture 5 random fields per insert at 20x magnification.
- Calculation:

  .

4.3 Validation Checkpoint

- Internal Control: If the Vehicle + NGF group does not show >2-fold invasion compared to Vehicle (No NGF), the chemotactic gradient failed. Discard data.
- Toxicity Check: Run a parallel MTT/CellTiter-Glo assay with the same drug concentrations. If cell viability drops below 80% in the **DIV17E5** group, the reduction in invasion may be due to cytotoxicity, not anti-invasive activity.

Part 5: References

- Lopes-Rodrigues, V., et al. (2023).[5] "Impaired migration and metastatic spread of human melanoma by a novel small molecule targeting the transmembrane domain of death receptor p75NTR."[1] BioRxiv. [Link]
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